

Alstoyunine E: Application Notes and Protocols for Synthetic Methodologies

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Compound of Interest

Compound Name: *Alstoyunine E*

Cat. No.: *B15586843*

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Introduction

Alstoyunine E is a monoterpenoid indole alkaloid isolated from the plant *Alstonia yunnanensis*. [1] This natural product has garnered interest within the scientific community due to its selective inhibitory activity against cyclooxygenase-2 (COX-2), suggesting its potential as a lead compound for the development of anti-inflammatory agents. This document provides a comprehensive overview of the known information regarding **Alstoyunine E**, including its structure and biological activity. As no total synthesis of **Alstoyunine E** has been published to date, this document further proposes a plausible synthetic strategy based on established methodologies for related indole alkaloids. Detailed experimental protocols for key transformations are provided to guide future synthetic efforts.

Chemical Structure and Properties

Alstoyunine E possesses a complex pentacyclic core characteristic of the sarpagine-type indole alkaloids. Its structure was elucidated through extensive spectroscopic analysis, including 1D and 2D NMR and high-resolution mass spectrometry.[1]

Compound Name	Molecular Formula	Molecular Weight	Key Structural Features
Alstoyunine E	C ₂₁ H ₂₂ N ₂ O ₃	350.41 g/mol	Pentacyclic sarpagine-type indole alkaloid core

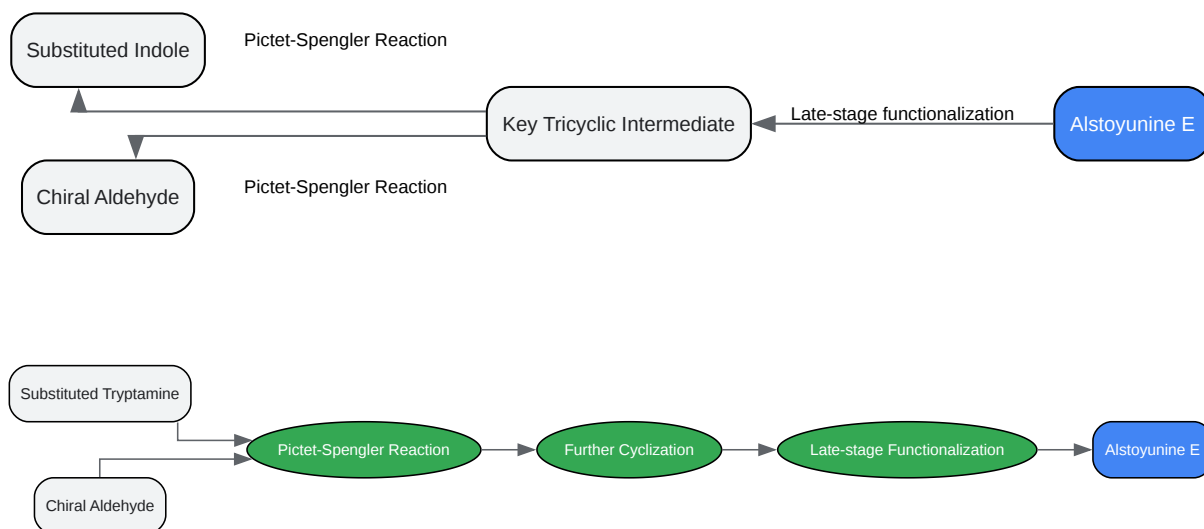
Biological Activity

Initial biological screening of **Alstoyunine E** has revealed its selective inhibitory activity against COX-2.^[1] This selectivity is a desirable characteristic for anti-inflammatory drugs, as it may reduce the gastrointestinal side effects associated with non-selective COX inhibitors.

Compound	Biological Target	Activity	Reference
Alstoyunine E	Cyclooxygenase-2 (COX-2)	Selective inhibition (>75%)	^[1]

Proposed Retrosynthetic Analysis

Given the absence of a reported total synthesis of **Alstoyunine E**, a retrosynthetic analysis is proposed to guide future synthetic endeavors. The analysis is based on established synthetic strategies for constructing the core structures of related indole alkaloids.



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References

- 1. Monoterpenoid indole alkaloids from *Alstonia yunnanensis* - PubMed [pubmed.ncbi.nlm.nih.gov]
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